Foreword: The Rationale for Rigorous Structural Elucidation

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Compound of Interest

Compound Name:	*4-Bromo-D-phenylalanine*
CAS No.:	*62561-74-4*
Cat. No.:	*B613266*

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In the landscape of modern drug discovery and biochemical research, the unnatural amino acid **4-Bromo-D-phenylalanine** stands out as a critical building block.[1] Its incorporation into peptides can enhance stability, modulate receptor binding, and introduce unique steric and electronic properties that are invaluable for developing novel therapeutics, particularly for neurological disorders.[1][2][3] The bromine atom, in particular, serves as a powerful analytical handle—a heavy atom for crystallographic phasing and a distinctive isotopic signature for mass spectrometry.[4]

However, the utility of this compound is predicated on its absolute structural integrity. Any ambiguity in its structure, purity, or stereochemistry can have profound consequences on experimental outcomes, leading to misinterpretation of structure-activity relationships (SAR) and compromising the therapeutic potential of resulting molecules. This guide provides a comprehensive, field-proven framework for the complete structural analysis of **4-Bromo-D-phenylalanine**, moving beyond mere data collection to emphasize the causal logic behind the selection and integration of analytical techniques.

Foundational Physicochemical Profile

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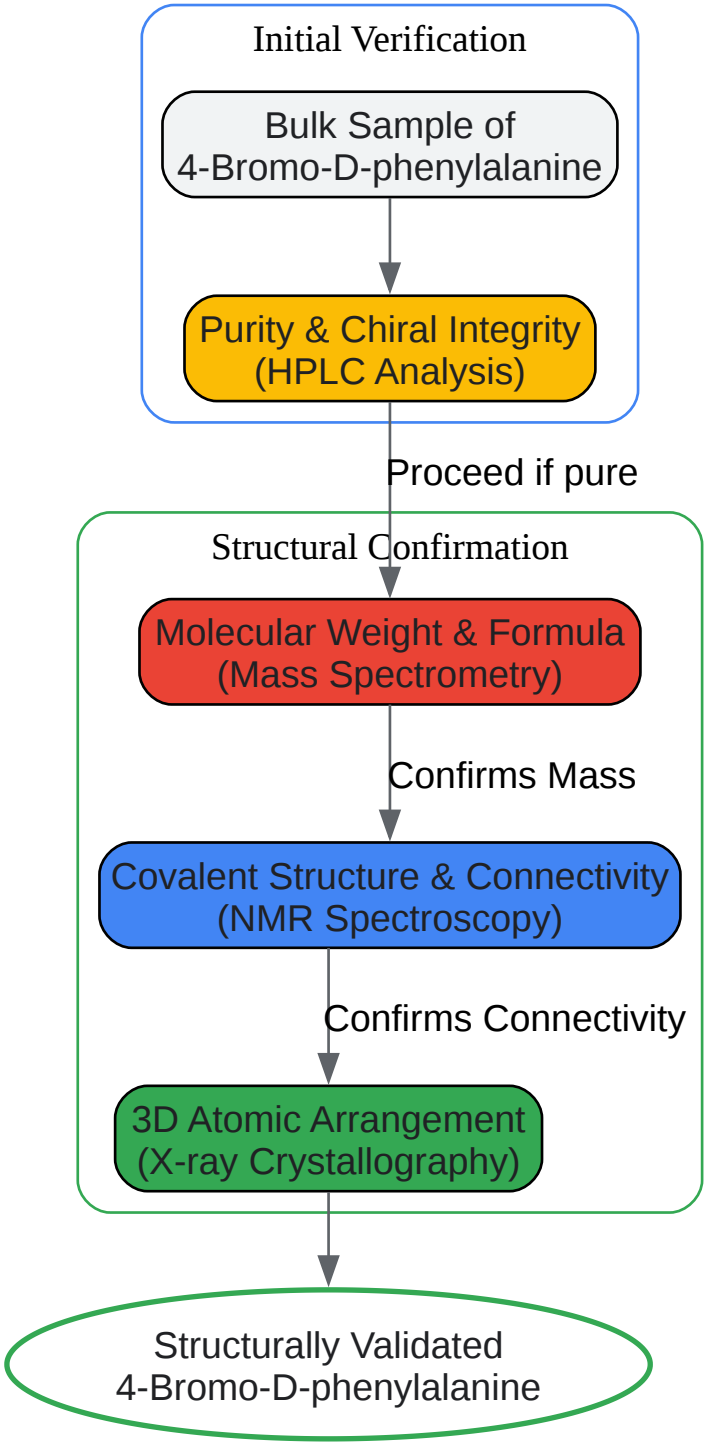
A comprehensive analysis begins with confirming the fundamental properties of the molecule. These parameters serve as the initial checkpoint for sample identity and are crucial for designing subsequent experiments, such as calculating molar concentrations for spectroscopic analysis.

Property	Value	Source(s)
CAS Number	62561-74-4	[1][5]
Molecular Formula	$C_9H_{10}BrNO_2$	[1]
Molecular Weight	244.1 g/mol	[1]
Appearance	White to off-white powder/solid	[1][6]
Melting Point	216 - 222 ºC	[1]
Purity (Typical)	≥ 99% (Chiral HPLC)	[1]

The Analytical Workflow: An Integrated Approach

The unambiguous structural characterization of **4-Bromo-D-phenylalanine** is not achieved by a single technique but by the synergistic application of multiple orthogonal methods. Each technique provides a unique piece of the structural puzzle. The logical flow of this analysis ensures that each step builds upon the confidence established by the last.

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Caption: Integrated workflow for the structural validation of **4-Bromo-D-phenylalanine**.

Mass Spectrometry: The First Molecular Gatekeeper

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Expertise & Causality: Mass spectrometry (MS) serves as the initial and most direct confirmation of molecular identity by measuring the mass-to-charge ratio (m/z). For a halogenated compound like **4-Bromo-D-phenylalanine**, MS is particularly powerful. Bromine exists as two stable isotopes, ^{79}Br and ^{81}Br, in nearly equal abundance (~50.7% and ~49.3%, respectively). This natural distribution imparts a characteristic isotopic pattern in the mass spectrum—two peaks of almost equal intensity separated by approximately 2 Da—which is a definitive signature for the presence of a single bromine atom.[4] This pattern provides a level of certainty that goes beyond simple mass matching.

Experimental Protocol: LC-MS Analysis

This protocol is designed to separate the analyte from potential impurities before it enters the mass spectrometer, ensuring a clean and interpretable spectrum.

- Sample Preparation: Dissolve 1 mg of **4-Bromo-D-phenylalanine** in 1 mL of a 50:50 mixture of water and acetonitrile containing 0.1% formic acid. The acid is crucial for promoting protonation ($[M+H]^+$) in positive ion mode ESI.
- Liquid Chromatography (LC):
  - Column: Use a reverse-phase C18 column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and return to initial conditions. This gradient ensures elution of the polar amino acid while washing out less polar contaminants.
  - Flow Rate: 0.3 mL/min.
- Mass Spectrometry (MS):
  - Ionization Source: Electrospray Ionization (ESI), positive ion mode. ESI is a soft ionization technique ideal for preventing fragmentation of the parent molecule.

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- Full MS Scan: Acquire data from m/z 100 to 400. This range comfortably covers the expected molecular ion.
- Data-Dependent Acquisition (DDA): Configure the instrument to trigger MS/MS fragmentation on the most intense precursor ion detected in the full scan. This provides structural information.

Expected Data & Interpretation

- Full Scan (MS1): Expect to see a prominent isotopic cluster for the protonated molecule $[M+H]^+$.
  - Peak 1: at m/z ~243.99 (for $C_9H_{11}{}^{79}BrNO_2^+$)
  - Peak 2: at m/z ~245.99 (for $C_9H_{11}{}^{81}BrNO_2^+$)
  - The relative intensity of these two peaks should be approximately 1:1.[4]
- Fragmentation (MS/MS): Collision-induced dissociation (CID) or higher-energy C-trap dissociation (HCD) will likely result in characteristic neutral losses, such as the loss of the carboxylic acid group (-45 Da) or the entire amino acid backbone, leaving the bromobenzyl cation (m/z ~170/172).

NMR Spectroscopy: Mapping the Covalent Framework

Expertise & Causality: While MS confirms the molecular formula, Nuclear Magnetic Resonance (NMR) spectroscopy elucidates the precise covalent structure by probing the chemical environment of each hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atom. The chemical shift, splitting pattern (multiplicity), and integration of each signal in the ^{1}H NMR spectrum provide definitive proof of the connectivity of atoms, distinguishing **4-Bromo-D-phenylalanine** from its isomers (e.g., 2-Bromo- or 3-Bromo-phenylalanine).

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 10 mg of the sample in 0.6 mL of a deuterated solvent such as Deuterium Oxide (D_2O) or DMSO-d_6. D_2O is often preferred as it will

exchange with the labile amine (-NH_2) and carboxylic acid (-COOH) protons, simplifying the spectrum by removing their signals.

- Instrumentation: Utilize a high-field NMR spectrometer (≥400 MHz) for optimal signal dispersion and resolution.[7]
- ^{1}H NMR Acquisition:
  - Acquire a standard 1D ^{1}H spectrum with 16-32 scans.
  - Reference the spectrum to the residual solvent peak or an internal standard.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. This requires more scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.[7]

Expected Data & Interpretation

The bromophenyl ring system imposes a distinct electronic effect that influences the chemical shifts of the aromatic protons.

- ^{1}H NMR (in D_2O):
  - Aromatic Region (~7.2-7.6 ppm): Two signals, each integrating to 2 protons. Due to the para-substitution, the aromatic protons will appear as two distinct doublets (an AA'BB' system). The protons ortho to the bromine atom will be shifted differently from the protons meta to it.
  - Aliphatic Region (~3.0-4.5 ppm): The signals for the α-proton (CH) and the β-protons (CH_2) will appear in this region. The α-proton will be a doublet of doublets (dd) due to coupling with the two non-equivalent β-protons. The two β-protons will each appear as a doublet of doublets, coupled to each other and to the α-proton.
- ^{13}C NMR: Expect signals for all 9 carbon atoms. The carbon atom directly bonded to the bromine (C4) will have a characteristic chemical shift (~122 ppm), and the other aromatic and aliphatic carbons will be clearly resolved.

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Chiral HPLC: Verifying Enantiomeric Purity

Expertise & Causality: For a molecule intended for biological applications, confirming the correct stereochemistry is non-negotiable. The biological activity of D-phenylalanine derivatives can be drastically different from their L-counterparts. Chiral High-Performance Liquid Chromatography (HPLC) is the gold standard for this purpose. The technique relies on a chiral stationary phase (CSP) that interacts differently with the two enantiomers, causing them to travel through the column at different rates and thus be separated. A purity claim of "≥ 99.9% (Chiral HPLC)" indicates that this specific and critical analysis has been performed.[1]

Experimental Protocol: Chiral HPLC

- Sample Preparation: Prepare a ~1 mg/mL solution of the sample in the mobile phase.
- Chromatography System:
  - Column: A column with a chiral stationary phase (e.g., a cyclodextrin- or cellulose-based CSP). The choice of column is critical and often requires screening.
  - Mobile Phase: Typically a mixture of hexane/isopropanol or a buffered aqueous-organic mixture, depending on the column type. The exact composition must be optimized to achieve baseline separation.
  - Detection: UV detector set to a wavelength where the phenyl ring absorbs (e.g., 220 nm or 254 nm).
- Analysis:
  - Inject a small volume (5-10 µL) of the sample.
  - Run an isocratic elution.
  - Separately inject a standard of the racemate (4-Bromo-DL-phenylalanine) to identify the retention times of both the D- and L-enantiomers.
  - The peak area of the undesired L-enantiomer in the **4-Bromo-D-phenylalanine** sample should be negligible (<0.1% for high purity).

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X-ray Crystallography: The Definitive 3D Structure

Expertise & Causality: X-ray crystallography provides the ultimate proof of structure by determining the precise three-dimensional arrangement of every atom in the solid state.[8] It directly visualizes the molecule, confirming not only connectivity but also the absolute stereochemistry (if appropriate techniques are used) and intermolecular interactions in the crystal lattice. The heavy bromine atom is highly advantageous, as its strong scattering of X-rays simplifies the process of solving the phase problem, a key challenge in structure determination.[4]

Experimental Workflow: Single-Crystal X-ray Diffraction

- Crystallization (The Crucial First Step):
  - High-purity material from the validated HPLC step is essential.
  - Screen various solvent systems (e.g., water/ethanol, methanol/ether) using techniques like slow evaporation or vapor diffusion to grow single crystals of sufficient size and quality.
- Data Collection:
  - Mount a suitable crystal on a goniometer head.
  - Use a diffractometer with a focused X-ray source (e.g., MoKα radiation) to collect diffraction data as the crystal is rotated.[9]
- Structure Solution and Refinement:
  - Process the diffraction data to obtain a set of structure factors.
  - Solve the crystal structure using direct methods or Patterson methods (which are highly effective due to the heavy bromine atom).
  - Refine the atomic positions and thermal parameters against the experimental data until the model converges with the best possible fit.

The final output is a detailed model of the molecule, including bond lengths, bond angles, and torsion angles, providing an unambiguous confirmation of the **4-Bromo-D-phenylalanine**

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structure.

Conclusion

The structural analysis of **4-Bromo-D-phenylalanine** is a multi-faceted process that demands a rigorous and integrated analytical strategy. By logically sequencing Mass Spectrometry, NMR Spectroscopy, Chiral HPLC, and X-ray Crystallography, researchers and drug developers can achieve an unequivocal understanding of the molecule's identity, purity, and three-dimensional form. This high level of structural validation is the bedrock upon which reliable scientific conclusions and the successful development of novel therapeutics are built.

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